Safeguarding Your Research: A Comprehensive Guide to Handling Fluo 3-AM

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Compound of Interest

Compound Name:	*Fluo 3-AM*
CAS No.:	*121714-22-5*
Cat. No.:	*B056945*

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Essential guidance on personal protective equipment, operational protocols, and disposal procedures for the safe and effective use of the fluorescent calcium indicator, **Fluo 3-AM**.

For researchers, scientists, and drug development professionals, the integrity of experimental outcomes is intrinsically linked to the precision and safety of laboratory practices. This guide provides indispensable, immediate safety and logistical information for the handling of **Fluo 3-AM**, a widely used fluorescent indicator for intracellular calcium. By offering clear, procedural, and step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information, fostering a foundation of deep trust.

Immediate Safety and Personal Protective Equipment (PPE)

When handling **Fluo 3-AM**, particularly in its solid form or as a concentrated stock solution in dimethyl sulfoxide (DMSO), adherence to strict safety protocols is paramount to minimize exposure and ensure a safe laboratory environment.

Recommended Personal Protective Equipment:

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PPE Category	Specification	Purpose
Eye Protection	Safety glasses with side shields or chemical safety goggles.	Protects eyes from potential splashes of liquid solutions or contact with the solid powder.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Butyl rubber).	Prevents skin contact with Fluo 3-AM and the solvent (DMSO), which can facilitate the absorption of other chemicals through the skin.[1]
Body Protection	A standard laboratory coat.	Protects clothing and skin from contamination.
Respiratory Protection	Not generally required for normal handling. If creating aerosols or dust, use a fume hood.	Ensures adequate ventilation and prevents inhalation of the powder.[2]

Operational Plan: From Receipt to Experimentation

A systematic approach to handling **Fluo 3-AM** from the moment it arrives in the lab until its use in an experiment is critical for both safety and experimental success.

Storage and Handling

- Solid **Fluo 3-AM**: Upon receipt, store the vial desiccated and protected from light at -20°C. Under these conditions, the product is stable for at least 12 months.
- Stock Solution in DMSO: Prepare a 1-5 mM stock solution in anhydrous DMSO.[3] This stock solution should be stored in tightly sealed vials at -20°C, protected from light, and is stable for at least six months.[1] It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.[4]
- Warming Procedure: Before use, both the **Fluo 3-AM** solid and DMSO should be warmed to room temperature before mixing to ensure complete dissolution.[1] Similarly, warm the stock

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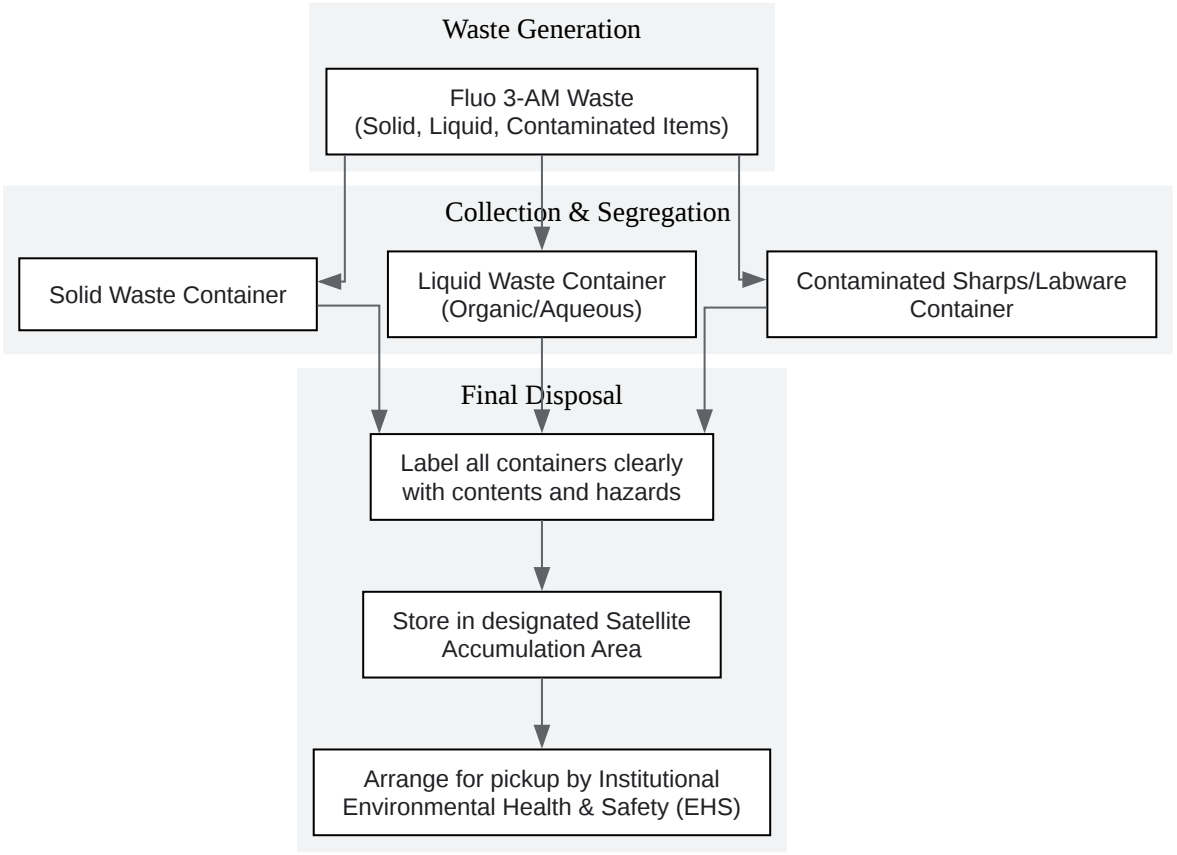
solution to room temperature before opening the vial to prevent condensation, which can hydrolyze the AM ester.[1]

Experimental Workflow for Calcium Imaging

The following diagram outlines the key steps for preparing and using **Fluo 3-AM** for intracellular calcium measurement.



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